

Technical Guide: Disperse Red 4 (CAS 2379-90-0)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Disperse Red 4

CAS No.: 2379-90-0

Cat. No.: B1583526

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Red 4, identified by the CAS number 2379-90-0, is an anthraquinone-based dye. Its chemical name is 1-amino-4-hydroxy-2-methoxyanthracene-9,10-dione. This document provides a comprehensive overview of its physical and chemical properties, a summary of its synthesis, and an exploration of its known biological effects. The information is intended for professionals in research and development who require a technical understanding of this compound.

Physical and Chemical Data

The following tables summarize the key physical and chemical properties of **Disperse Red 4**.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₁₁ NO ₄	[1]
Molecular Weight	269.25 g/mol	[1]
Appearance	Red powder	[1]
Melting Point	224-226 °C	[2]
Boiling Point	567.9 °C at 760 mmHg	[3]
Density	1.465 g/cm ³	[3]
Vapor Pressure	1.68E-13 mmHg at 25°C	[3]
Refractive Index	1.705	[3]

Table 2: Chemical Identifiers and Descriptors

Identifier/Descriptor	Value	Reference(s)
IUPAC Name	1-amino-4-hydroxy-2-methoxyanthracene-9,10-dione	[3]
InChI	InChI=1S/C15H11NO4/c1-20-10-6-9(17)11-12(13(10)16)15(19)8-5-3-2-4-7(8)14(11)18/h2-6,17H,16H2,1H3	[3]
InChIKey	WSPPHHAIMCTKNN-UHFFFAOYSA-N	[3]
Canonical SMILES	<chem>COC1=C(C2=C(C(=C1)O)C(=O)C3=CC=CC=C3C2=O)N</chem>	[3]

Experimental Protocols

Synthesis of Disperse Red 4

A general method for the synthesis of **Disperse Red 4** involves the methylation of 1-Amino-2,4-dihydroxyanthracene-9,10-dione.[1] A more detailed, multi-step synthesis route has also been described, starting from 1-aminoanthraquinone.[2]

General Synthesis Steps:

- **Bromination:** 1-aminoanthraquinone is first brominated.
- **Hydrolysis:** The brominated intermediate undergoes hydrolysis in a sulfuric acid medium.
- **Methylation:** The resulting product is then methylated using methanol in the presence of sodium hydroxide.
- **Purification:** The final product, **Disperse Red 4**, is isolated through filtration, grinding, and drying.[2]

It is important to note that this represents a summary of the synthesis process, and for detailed experimental parameters, including stoichiometry, reaction conditions, and purification methods, consultation of the primary literature is recommended.

Biological Activity and Toxicology

Disperse Red 4, as a disperse dye, is primarily of interest in the field of toxicology, particularly concerning its potential as a contact sensitizer.[4]

Cellular Effects

Studies on various disperse dyes have indicated potential impacts on cell viability and mitochondrial function. Exposure of primary keratinocytes and intestinal epithelial cells to certain disperse dyes has been shown to decrease cell viability and alter mitochondrial oxygen consumption and glycolysis, which may be indicative of an inflammatory response.[4]

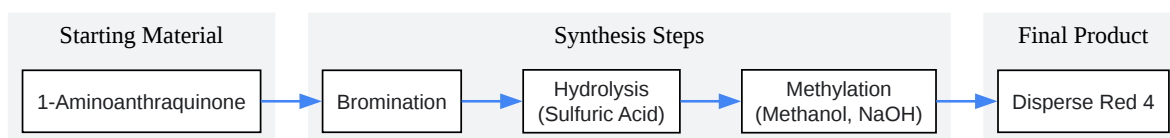
Toxicological Data

Table 3: Acute Toxicity

Test	Species	Route	Value	Reference(s)
LD50	Rat	Intraperitoneal	2600 mg/kg	[2]

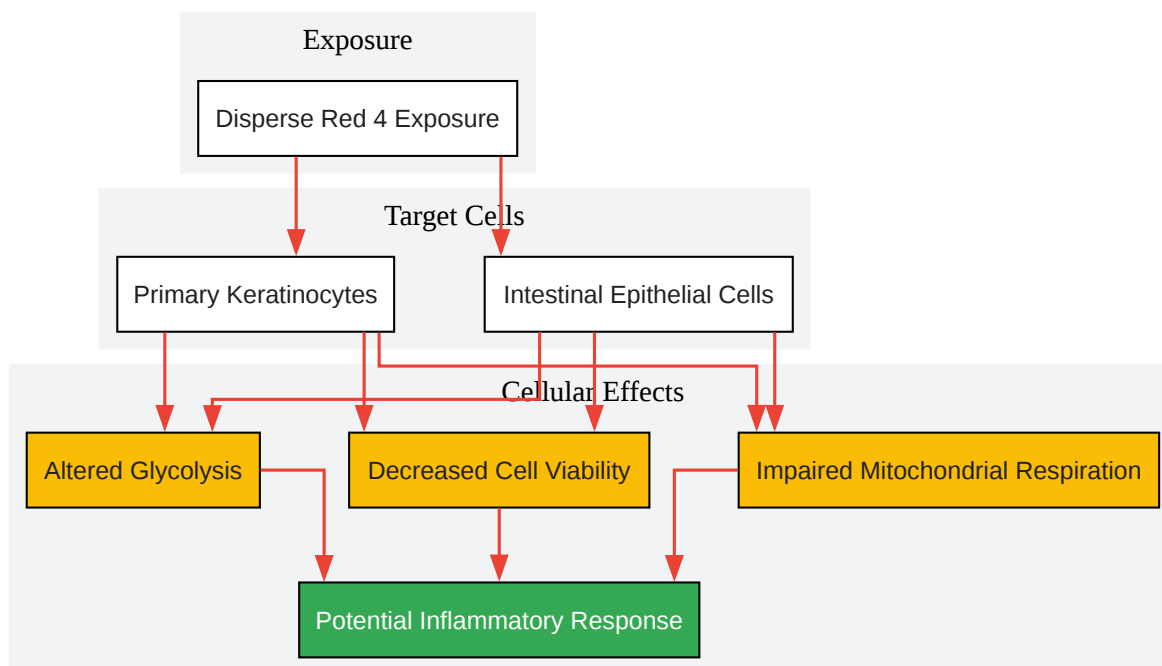
Visualizations

Logical Relationships and Workflows



[Click to download full resolution via product page](#)

Caption: A simplified workflow for the synthesis of **Disperse Red 4**.



[Click to download full resolution via product page](#)

Caption: Potential cellular effects of **Disperse Red 4** exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. worlddyevaryety.com](http://worlddyevaryety.com) [worlddyevaryety.com]
- [2. Page loading...](#) [guidechem.com]
- [3. bocsci.com](http://bocsci.com) [bocsci.com]
- [4. Impaired cell viability and mitochondrial respiration by disperse textile dyes - PMC](#) [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Disperse Red 4 (CAS 2379-90-0)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583526/docs#technical-guide-disperse-red-4-cas-2379-90-0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)